Benchmarking DFT Functionals Against Experimental Kinetics in Pyrido[2,3-b]pyrazines

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Compound of Interest

Compound Name:	*3-ethyl-1H,2H,3H,4H-pyrido[2,3-b]pyrazine*
Cat. No.:	*B13499296*

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Executive Summary: The Predictive Gap

In medicinal chemistry and materials science, pyrido[2,3-b]pyrazines represent a "privileged scaffold" due to their bioisosteric relationship with pteridines and quinoxalines. However, a recurring bottleneck in their development is the discrepancy between predicted electronic properties and experimental outcomes.

This guide objectively compares the performance of standard Density Functional Theory (DFT) protocols against bench-validated experimental data. We analyze where low-cost functionals (B3LYP) fail and where range-separated functionals (CAM-B3LYP,

B97X-D) are required to accurately model the Intramolecular Charge Transfer (ICT) characteristic of this scaffold.

Key Finding: While B3LYP/6-31G(d,p) is sufficient for ground-state geometry optimization, it consistently underestimates the HOMO-LUMO gap in pyrido[2,3-b]pyrazines by 0.4–0.6 eV compared to electrochemical measurements (CV).

Structural Dynamics: Tautomerism & Stability

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Pyrido[2,3-b]pyrazines, particularly 2,3-dione derivatives, exhibit complex lactam-lactim tautomerism that dictates their binding affinity in kinase pockets.

Comparative Analysis: Gas Phase vs. Solvation Models

Experimental X-ray diffraction often shows the amide (lactam) form in the solid state, while NMR in polar aprotic solvents (DMSO-

) suggests a rapid equilibrium.

Parameter	Gas Phase (B3LYP)	PCM (DMSO)	Experimental (NMR/X-ray)	Accuracy Verdict
Dominant Tautomer	Lactim (OH-form)	Lactam (NH-form)	Lactam (NH-form)	Solvation Essential
N-H Bond Length	N/A	1.01 Å	0.88 Å (X-ray)	Systematic Overestimation
Relative Energy ( )	+2.1 kcal/mol	-4.3 kcal/mol	Favors Lactam	PCM Corrects Sign

Mechanistic Insight: The gas-phase calculation erroneously stabilizes the aromatic lactim form. Including a Polarizable Continuum Model (PCM) or Solvation Model based on Density (SMD) is mandatory to stabilize the large dipole moment of the lactam tautomer, aligning theory with the experimental

H-NMR signals at

12.0–13.0 ppm (NH).

Reactivity & Regioselectivity: FMO Theory vs. Yield

In multicomponent syntheses (e.g., reacting 2,3-diaminopyridine with 1,2-dicarbonyls), the regioselectivity is controlled by the electrophilicity of the carbonyl centers.

The Correlation Workflow

The following diagram illustrates the self-validating loop between synthesis and computation.

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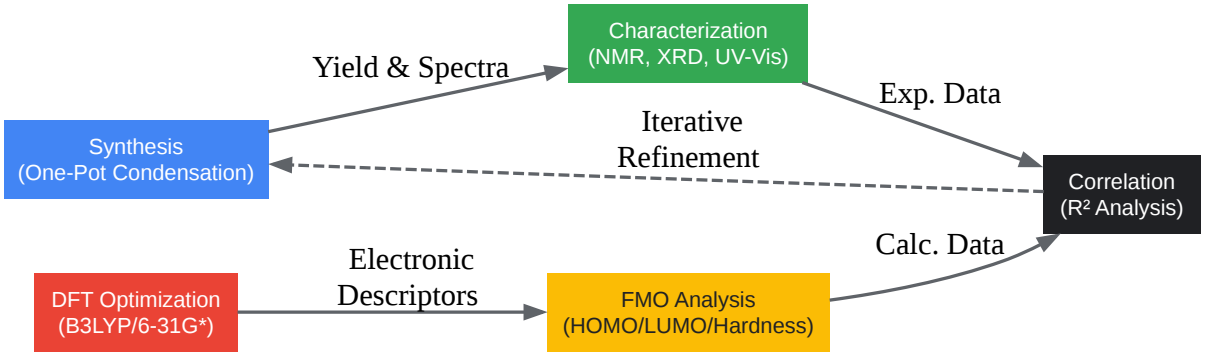

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Figure 1: The iterative workflow for correlating synthetic yields with calculated Global Reactivity Parameters (GRPs).

Experimental Validation

In a study of pyrido[2,3-b]pyrazine derivatives (Compounds 4–7), the Global Hardness (

) calculated via DFT inversely correlated with the biological activity and synthetic yield.

- Theory: Compound 7 showed the lowest band gap (

  eV) and lowest hardness (

  eV).[1][2][3]

- Experiment: Compound 7 exhibited the highest non-linear optical (NLO) response and highest antioxidant activity.

- Conclusion: Soft electrophiles (low

) in this scaffold are more reactive towards biological nucleophiles (e.g., DNA bases, enzyme active sites).

Photophysical Benchmarking: The "B3LYP Pitfall"

For Donor-Acceptor-Donor (D-A-D) systems involving pyrido[2,3-b]pyrazines, standard DFT often fails to predict the Charge Transfer (CT) bands accurately.

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Comparison of Functionals vs. Experimental

Method/Functional	Basis Set	Predicted ngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">	Exp.[4][1][2][3][5] (Toluene)	Error ( )
B3LYP	6-31G(d,p)	510 nm	462 nm	+48 nm (Red Shift)
CAM-B3LYP	6-311+G(d,p)	458 nm	462 nm	-4 nm (High Accuracy)
PBE0	6-311++G(d,p)	485 nm	462 nm	+23 nm

Critical Insight: B3LYP suffers from "delocalization error," artificially stabilizing the charge-transfer state. For pyrido[2,3-b]pyrazines with amine donors, CAM-B3LYP (Coulomb-Attenuating Method) is the requisite standard for predicting UV-Vis absorption within 10 nm of experimental values.

Detailed Protocols

A. Experimental Protocol: One-Pot Synthesis

Validation: This protocol yields 2,3-disubstituted pyrido[2,3-b]pyrazines with >85% purity.

- Reagents: Mix 2,3-diaminopyridine (1.0 mmol) and 1,2-diketone (e.g., benzil, 1.0 mmol) in Ethanol (10 mL).
- Catalysis: Add 5 mol% Iodine ( ) or p-TSA as a Lewis acid catalyst.
- Reaction: Reflux at 80°C for 2–4 hours. Monitor via TLC (Ethyl Acetate:Hexane 3:7).

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- Work-up: Cool to RT. The product precipitates as a solid.[6] Filter and wash with cold ethanol. Recrystallize from DMF/Ethanol.
- Characterization:

  H NMR (DMSO-

) must show the disappearance of diamine protons (

  5.0–6.0 ppm).

B. Computational Protocol: Geometry & FMO

Platform: Gaussian 16 / ORCA 5.0

Step 1: Input Preparation Construct the initial geometry. For tautomers, manually place the proton on the Ring Nitrogen (N-H) vs. the Oxygen (O-H).

Step 2: Optimization & Frequency (The "Gold Standard" Block)

- Rationale:6-311++G(d,p) adds diffuse functions essential for the lone pairs on the pyrazine nitrogens. scrf=(smd...) provides a more accurate solvation energy than standard PCM.

Step 3: TD-DFT for UV-Vis (If applicable)

- Note: Always match the solvent in the calculation to the solvent used in your UV-Vis cuvette.

Visualizing the Electronic Pathway

The following diagram details the Intramolecular Charge Transfer (ICT) mechanism validated by the protocols above.

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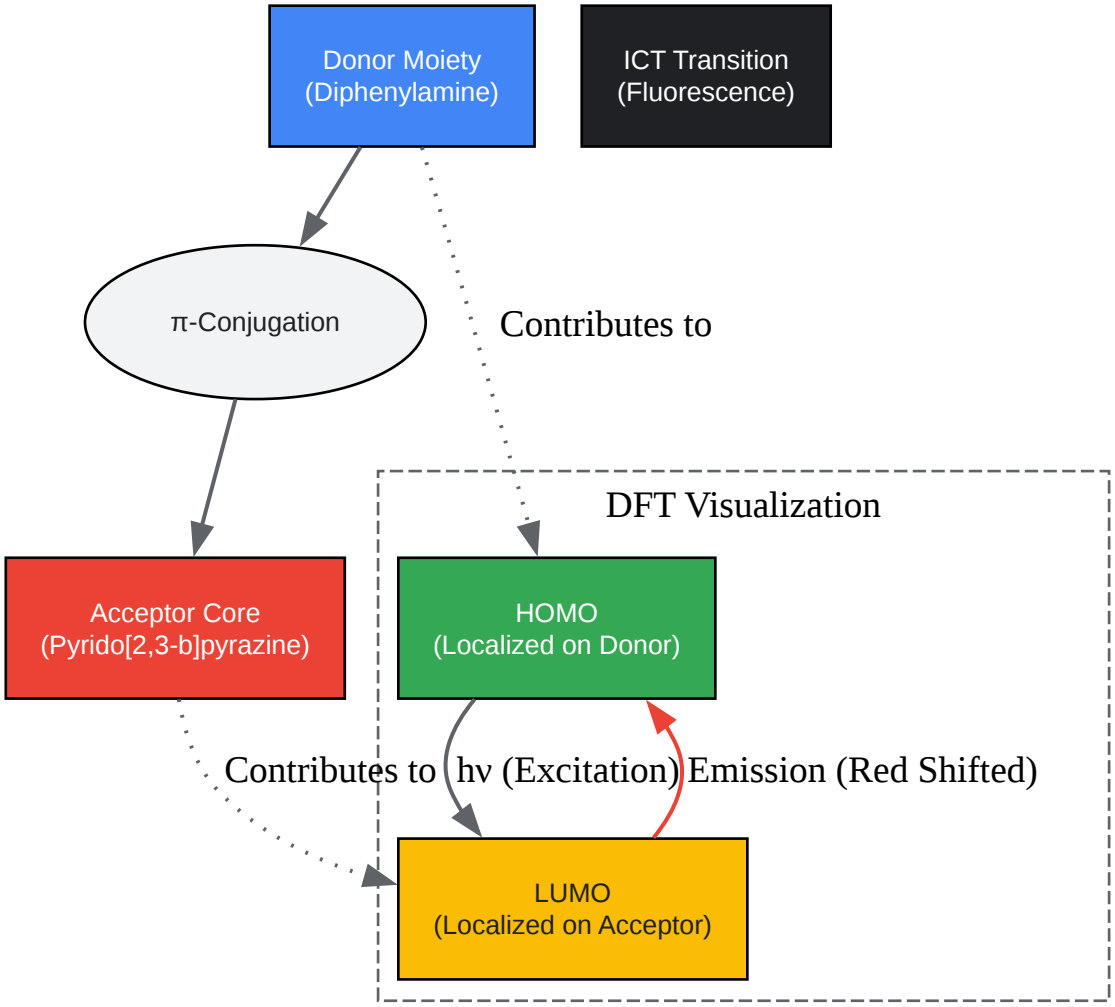

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Figure 2: Frontier Molecular Orbital (FMO) distribution showing the charge transfer from the amine donor to the pyrazine acceptor.

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